

Commercial Availability and Synthetic Guide for Dibenzyl Hydrazodicarboxylate

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Compound of Interest

Compound Name: *Dibenzyl hydrazodicarboxylate*

Cat. No.: *B1266557*

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This technical guide provides a comprehensive overview of the commercial availability of **dibenzyl hydrazodicarboxylate**, a key reagent in organic synthesis. Furthermore, it offers a detailed experimental protocol for its laboratory-scale preparation and a visual representation of the synthetic workflow.

Commercial Availability

Dibenzyl hydrazodicarboxylate is available from several chemical suppliers in varying purities and quantities. The following table summarizes the offerings from a selection of vendors. Please note that pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	Dibenzyl hydrazodicarboxylate	5394-50-3	Technical Grade, 90%	5 g, 25 g	\$105.00 (5 g), \$591.00 (25 g)
Thermo Fisher Scientific	Dibenzyl azodicarboxylate, 96%	2449-05-0	≥95.0% (HPLC)	25 g	\$232.65[1]
Chem-Impex	Dibenzyl azodicarboxylate	2449-05-0	≥ 99% (HPLC)	5 g, 25 g, 100 g, 250 g	\$22.03 (5 g), \$68.30 (25 g), \$202.40 (100 g), \$378.57 (250 g)[2]
Biosynth	Dibenzyl hydrazine-1,2-dicarboxylate	5394-50-3	-	1 g, 2 g, 5 g, 10 g, 25 g	\$181.41 (1 g), \$272.10 (2 g), \$453.55 (5 g), \$725.60 (10 g), \$1,178.75 (25 g)[3]
XIAMEN EQUATION CHEMICAL CO.,LTD	Dibenzyl hydrazine-1,2-dicarboxylate	5394-50-3	Industrial Grade	Inquire for quantities	Inquire for price[4]

Note: Some suppliers list the related compound, dibenzyl azodicarboxylate. While structurally similar, it is a distinct chemical and should not be used as a direct substitute without methodological adjustments.

Synthesis of Dibenzyl Hydrazodicarboxylate

This section details a reliable experimental protocol for the synthesis of **dibenzyl hydrazodicarboxylate**, adapted from established procedures for analogous compounds.^[5]

Materials and Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Two dropping funnels
- Thermometer
- Ice bath
- Büchner funnel and flask
- Oven
- Hydrazine hydrate (85% solution)
- Benzyl chloroformate
- Sodium carbonate
- Ethanol (95%)
- Water (deionized)

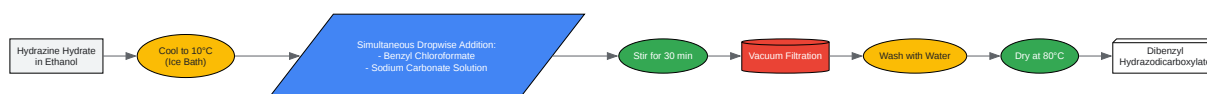
Experimental Protocol:

- **Reaction Setup:** In a 2 L three-necked flask equipped with a mechanical stirrer, two dropping funnels, and a thermometer, place a solution of 59 g (1 mole) of 85% hydrazine hydrate in 500 mL of 95% ethanol.
- **Cooling:** Cool the reaction flask using an ice bath until the temperature of the solution drops to 10°C.
- **Addition of Reagents:**

- Begin the dropwise addition of 341.14 g (2 moles) of benzyl chloroformate from one of the dropping funnels. Maintain a steady rate to keep the reaction temperature between 15°C and 20°C.
- Simultaneously, after approximately half of the benzyl chloroformate has been added, begin the dropwise addition of a solution of 106 g (1 mole) of sodium carbonate in 500 mL of water from the second dropping funnel.
- Regulate the addition of both solutions to maintain the temperature below 20°C and to ensure a slight excess of benzyl chloroformate is always present. The addition of benzyl chloroformate should be completed slightly before the sodium carbonate solution.
- Reaction Completion: Once the additions are complete, wash any precipitate on the upper walls of the flask into the reaction mixture with 200 mL of water. Allow the mixture to stir for an additional 30 minutes.
- Isolation and Purification:
 - Collect the resulting precipitate by vacuum filtration using a Büchner funnel.
 - Wash the solid thoroughly with a total of 800 mL of water.
 - Dry the purified **dibenzyl hydrazodicarboxylate** in an oven at 80°C. The expected yield is in the range of 80-85%.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **dibenzyl hydrazodicarboxylate**.



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Caption: Synthesis workflow for **dibenzyl hydrazodicarboxylate**.

Safety Information

Dibenzyl hydrazodicarboxylate and its precursors should be handled with appropriate safety precautions in a well-ventilated fume hood.[6][7][8] Always consult the Safety Data Sheet (SDS) for detailed hazard information and handling procedures.[6][7][8] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times.

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